

# Application Notes and Protocols: Preparation of BSJ-03-123 Stock Solution in DMSO

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## Compound of Interest

Compound Name: BSJ-03-123

Cat. No.: B2452121

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**BSJ-03-123** is a selective and potent small-molecule degrader of Cyclin-Dependent Kinase 6 (CDK6) developed as a PROTAC (Proteolysis Targeting Chimera). It is a valuable tool for studying the cellular functions of CDK6 and for investigating its therapeutic potential, particularly in contexts such as acute myeloid leukemia (AML). Accurate and consistent preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **BSJ-03-123** stock solutions in Dimethyl Sulfoxide (DMSO).

## Physicochemical Properties

A summary of the key quantitative data for **BSJ-03-123** is presented in the table below. It is crucial to always refer to the batch-specific molecular weight provided on the product's certificate of analysis.

Property	Value	Reference
Molecular Weight	937.02 g/mol	[1][2][3]
Formula	C <sub>47</sub> H <sub>56</sub> N <sub>10</sub> O <sub>11</sub>	[1][2]
CAS Number	2361493-16-3	[1][2]
Solubility in DMSO	Up to 100 mM (or 93.7 mg/mL)	[1][2]
Purity	≥98%	[1]
Storage (Powder)	-20°C	[3]
Storage (Stock Sol.)	-20°C or -80°C (aliquoted)	[4][5]

## Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **BSJ-03-123** in DMSO. The same principles can be applied to prepare stock solutions of different concentrations by adjusting the mass of the compound and the volume of the solvent accordingly.

### 3.1. Materials

- **BSJ-03-123** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- (Optional) Sonicator

### 3.2. Procedure

- **Equilibration:** Before opening, allow the vial containing **BSJ-03-123** powder to equilibrate to room temperature for at least 30 minutes. This prevents the condensation of moisture onto the hygroscopic compound.
- **Mass Calculation:** To prepare 1 mL of a 10 mM stock solution, the required mass of **BSJ-03-123** is calculated using the following formula:  $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$   
 $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 937.02 \text{ g/mol} / 1000 = 9.37 \text{ mg}$
- **Weighing:** Carefully weigh out 9.37 mg of **BSJ-03-123** powder using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube or an amber glass vial.
- **Solvent Addition:** Add 1 mL of anhydrous DMSO to the tube containing the **BSJ-03-123** powder.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes to facilitate dissolution. If the compound does not dissolve completely, gentle warming in a water bath (not exceeding 40°C) or brief sonication can be applied. Visually inspect the solution to ensure that all solid material has dissolved and the solution is clear.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, which can lead to degradation of the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes. Store the aliquots at -20°C or -80°C for long-term storage. When stored properly, the stock solution should be stable for several months.

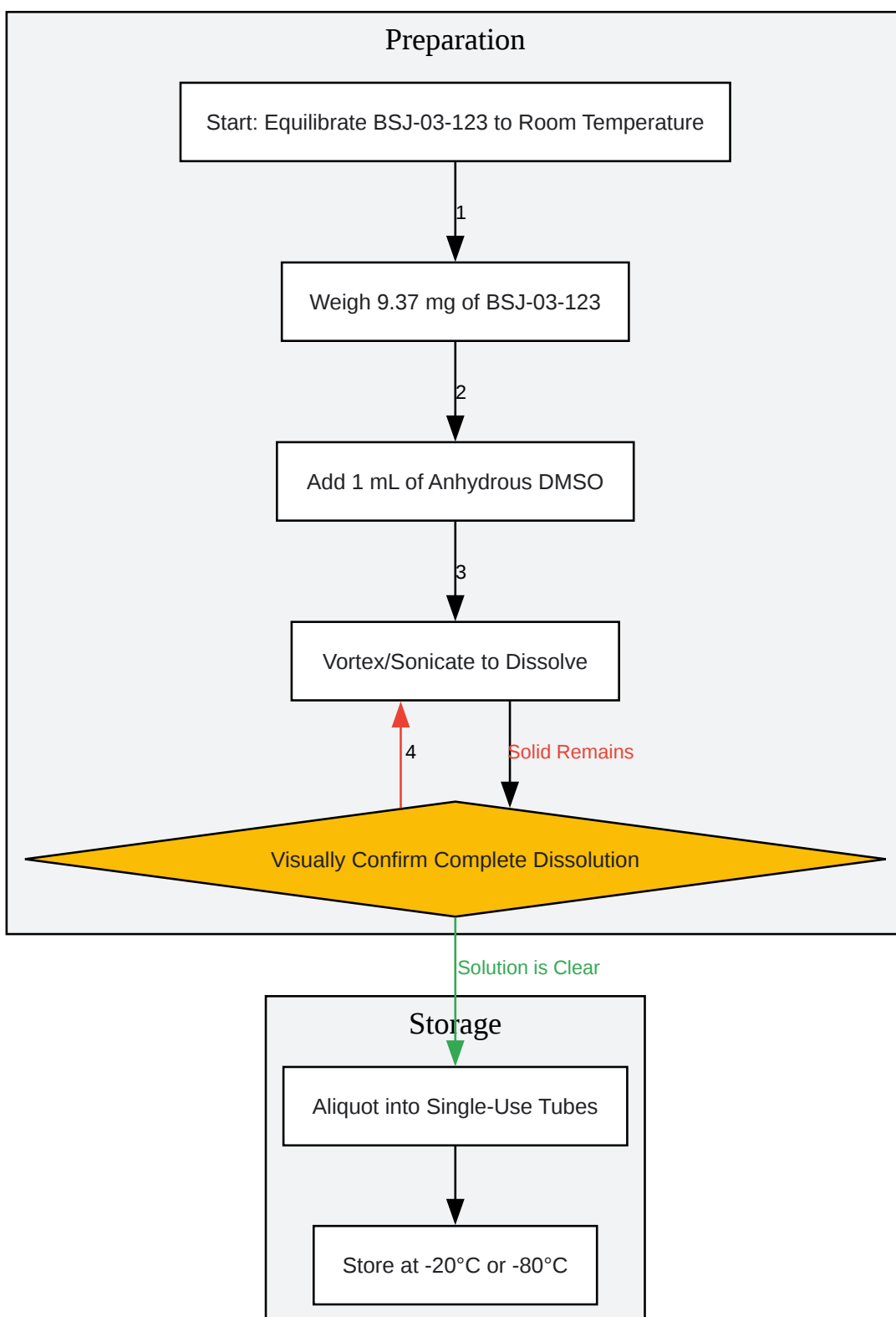
## Calculations for Different Stock Concentrations

The following table provides the required mass of **BSJ-03-123** to prepare 1 mL of stock solution at various common concentrations.

Desired Concentration (mM)	Mass of BSJ-03-123 for 1 mL (mg)
1	0.937
5	4.685
10	9.37
20	18.74
50	46.85
100	93.70

## Visualization of the Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **BSJ-03-123** stock solution.



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Caption: Workflow for **BSJ-03-123** Stock Solution Preparation.

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